

biological role of endogenous N-Stearoylglycine

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Compound of Interest

Compound Name: **N-Stearoylglycine**

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An In-depth Technical Guide to the Biological Role of Endogenous **N-Stearoylglycine**

Prepared for: Researchers, Scientists, and Drug Development Professionals December 2025

Executive Summary

N-Stearoylglycine is an endogenous N-acyl amino acid (NAA), a class of lipid signaling molecules structurally related to the endocannabinoid anandamide.^[1] While research has largely focused on other NAAs like N-Arachidonoylglycine and N-Palmitoylglycine, **N-Stearoylglycine** is emerging as a bioactive lipid with potential roles in cellular signaling, particularly in modulating calcium influx.^[2] This technical guide synthesizes the current understanding of **N-Stearoylglycine**'s biological significance, from its metabolic pathways to its putative molecular targets and physiological effects. We provide a summary of available quantitative data, detailed experimental protocols for its study, and diagrams of key pathways to facilitate further research into its therapeutic potential.

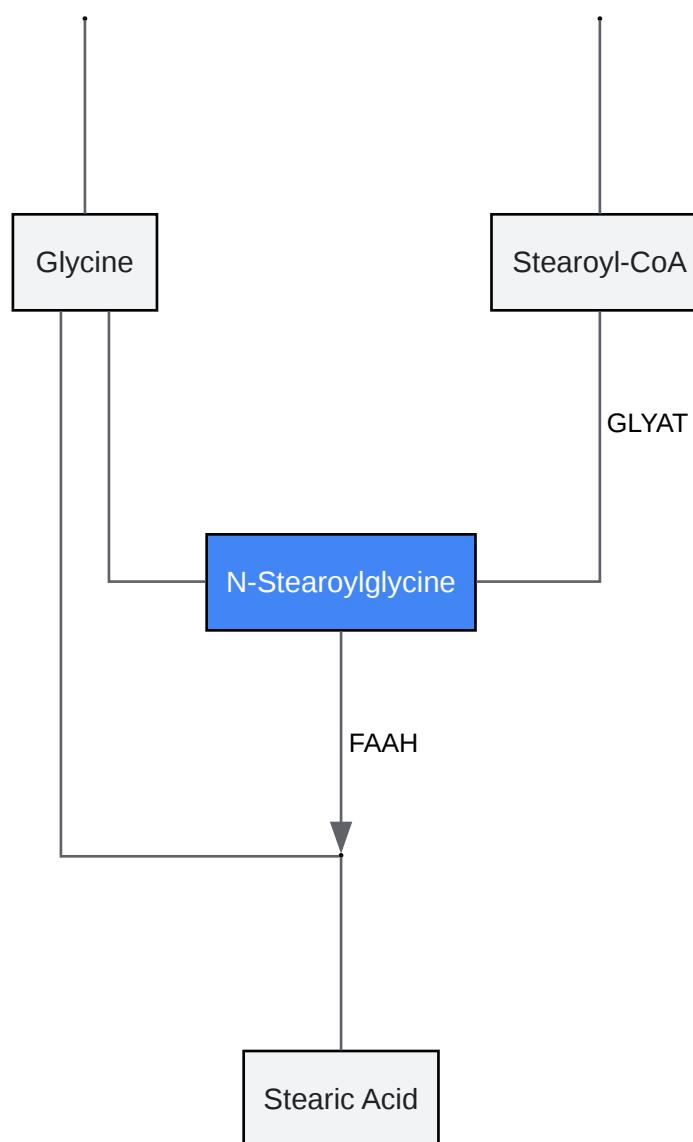
Introduction

N-acyl amino acids (NAAs) are a class of lipid signaling molecules formed by the conjugation of a fatty acid to an amino acid via an amide bond.^[1] **N-Stearoylglycine** (C₂₀H₃₉NO₃, M.W. 341.5 g/mol) is the specific conjugate of stearic acid (a C₁₈:0 saturated fatty acid) and glycine.^[3] It belongs to the family of long-chain saturated NAAs and has been identified in various biological tissues, including skin and bovine tissues.^{[1][3]} The biological functions of many NAAs are still under investigation, but they are known to participate in diverse physiological processes, including pain, inflammation, and energy metabolism, making them attractive targets for novel therapeutic development.

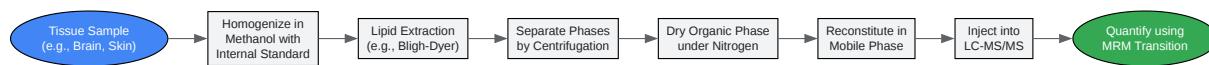
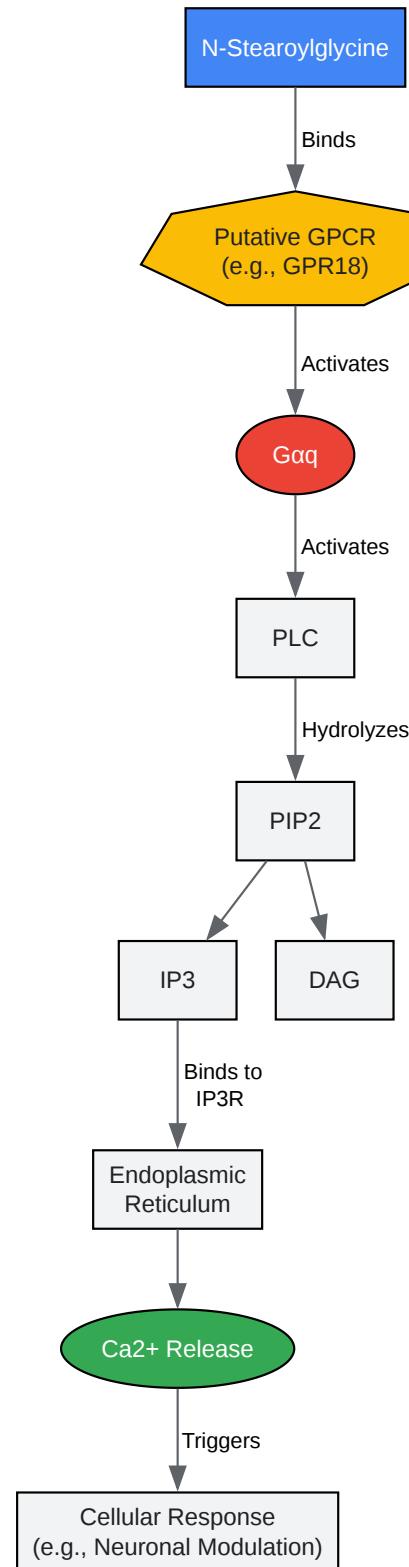
Biosynthesis and Degradation

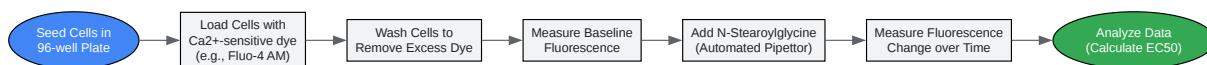
The metabolic pathways for **N-Stearoylglycine** are believed to follow the established routes for other long-chain N-acylglycines.

- Biosynthesis: The primary route of synthesis is catalyzed by a Glycine N-acyltransferase (GLYAT), which facilitates the condensation of Stearoyl-CoA (the activated form of stearic acid) with glycine.^[4] This enzymatic reaction forms the stable amide bond characteristic of **N-Stearoylglycine**.
- Degradation: The primary catabolic enzyme for many fatty acid amides is Fatty Acid Amide Hydrolase (FAAH).^{[5][6]} FAAH is an integral membrane enzyme that hydrolyzes the amide bond of **N-Stearoylglycine** to release stearic acid and glycine, thereby terminating its signaling activity.^[5] Genetic or pharmacological inactivation of FAAH has been shown to increase the endogenous levels of related NAAAs.^{[2][6]}



Putative Signaling Pathway for N-Stearoylglycine





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